

# 4-(Methylsulfonyl)phenol: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 4-(Methylsulfonyl)phenol

Cat. No.: B050025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **4-(Methylsulfonyl)phenol**. The information is intended to support researchers, scientists, and drug development professionals in the safe use and management of this compound in a laboratory setting.

## Chemical and Physical Properties

**4-(Methylsulfonyl)phenol**, also known as 4-hydroxyphenyl methyl sulfone, is a tan to pink-brown crystalline powder.<sup>[1]</sup> Its key physical and chemical properties are summarized in the table below. This data is essential for understanding its behavior under various laboratory conditions and for planning safe handling and storage procedures.

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 14763-60-1                                     | [2]       |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> O <sub>3</sub> S | [3]       |
| Molecular Weight  | 172.20 g/mol                                   | [3]       |
| Appearance        | Tan to pink-brown powder                       | [1]       |
| Melting Point     | 90-95 °C                                       |           |
| Boiling Point     | 380.5 ± 34.0 °C at 760 mmHg                    |           |
| Solubility        | Slight water solubility                        |           |
| Vapor Pressure    | 0.0 ± 0.9 mmHg at 25°C                         |           |

## Hazard Identification and Classification

**4-(Methylsulfonyl)phenol** is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[2][3]

### GHS Hazard Classification:

| Hazard Class   | Category   | Hazard Statement                       |
|--|------------|--|
| Skin Corrosion/Irritation  | Category 2 | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation  | Category 2 | H319: Causes serious eye irritation    |
| Specific target organ toxicity —<br>Single exposure (Respiratory tract irritation) | Category 3 | H335: May cause respiratory irritation |

Source: Aggregated GHS information from multiple sources.[2][3]

## Toxicological Data

Quantitative toxicological data for **4-(Methylsulfonyl)phenol** is limited. The available data primarily pertains to acute oral toxicity. Data for dermal, inhalation, and aquatic toxicity are

largely unavailable or refer to the parent compound, phenol, which has a significantly different and more severe toxicity profile. It is crucial to handle **4-(Methylsulfonyl)phenol** with care, assuming it may have uncharacterized toxic properties.

| Toxicity Endpoint                | Species       | Route      | Value             | Reference |
|----------------------------------|---------------|------------|-------------------|-----------|
| Acute Oral Toxicity (LD50)       | Rat           | Oral       | 3160 mg/kg        | [2]       |
| Acute Dermal Toxicity (LD50)     | Not available | Dermal     | No data available | [2]       |
| Acute Inhalation Toxicity (LC50) | Not available | Inhalation | No data available | [2]       |
| Aquatic Toxicity                 | Not available | -          | No data available | [4]       |

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are paramount to minimizing exposure and ensuring safety in the laboratory.

### Engineering Controls

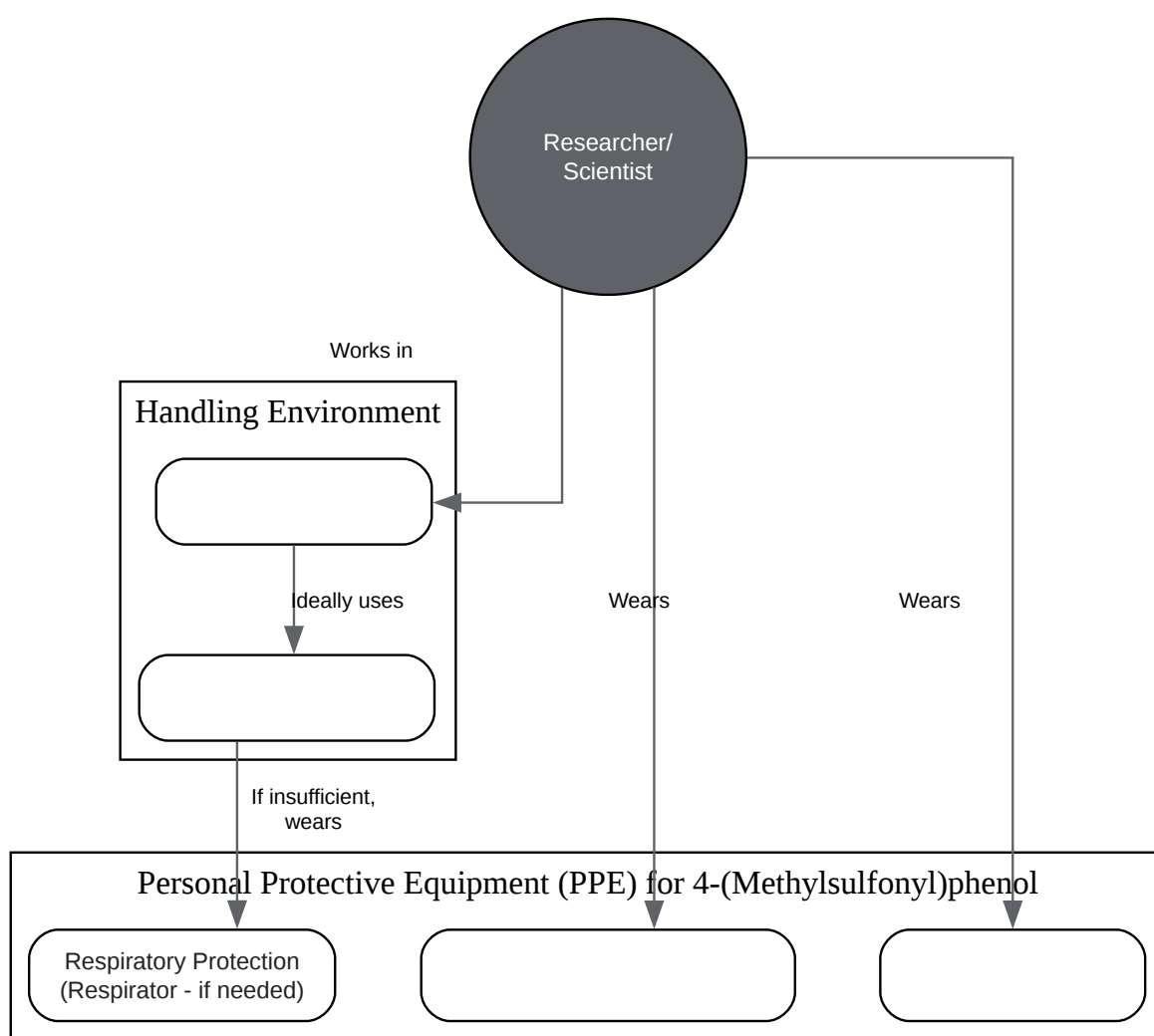
- Work in a well-ventilated area.[4]
- Use a chemical fume hood when handling the powder or creating solutions to minimize inhalation of dust and vapors.

### Personal Protective Equipment (PPE)

The following PPE should be worn when handling **4-(Methylsulfonyl)phenol**:

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Skin Protection:

- Wear a lab coat or other protective clothing.
- Use chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation before use.[2][4]
- Respiratory Protection: If engineering controls are not sufficient to control airborne concentrations, a NIOSH-approved respirator appropriate for the concentration and form of the substance should be used.[4]



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Figure 1. Recommended Personal Protective Equipment and handling environment.

## Storage and Disposal

### Storage

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

### Disposal

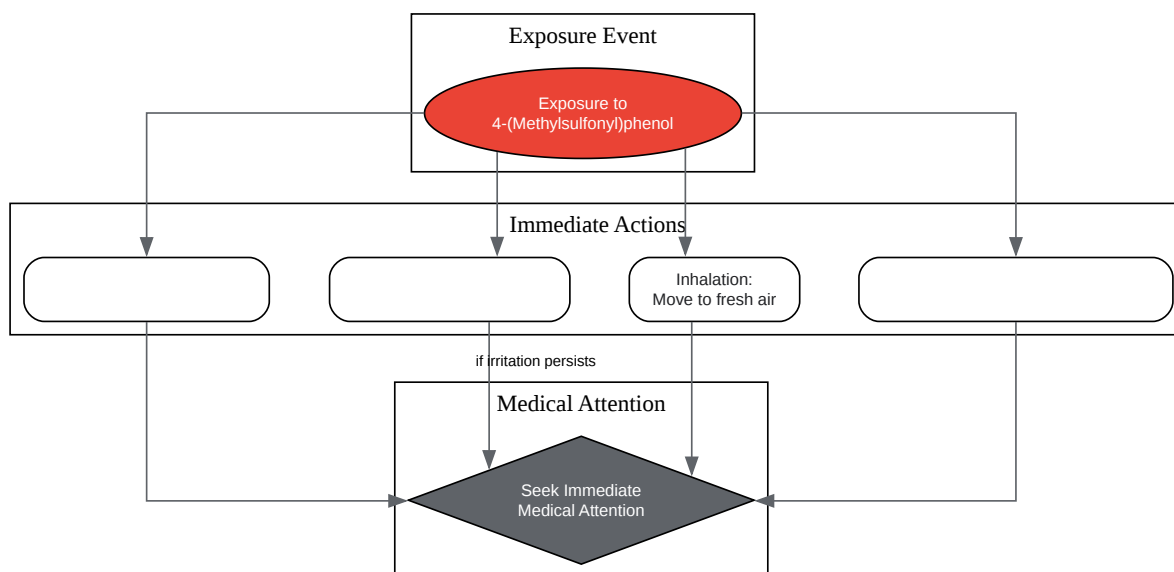
- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

### First-Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- In case of skin contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[\[4\]](#)
- If inhaled: Remove victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[4\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[\[4\]](#)



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Figure 2. Workflow for emergency procedures following exposure.

## Accidental Release Measures

- Ensure adequate ventilation.
- Evacuate personnel from the area.
- Wear appropriate personal protective equipment as described in Section 4.2.
- Avoid creating dust.
- Sweep up the spilled material and place it in a suitable container for disposal.
- Clean the spill area thoroughly.

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **4-(Methylsulfonyl)phenol** are not publicly available. However, standard methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are typically followed. Below are summaries of the general procedures for key toxicity tests.

### Acute Oral Toxicity (Based on OECD Guideline 423)

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Dosage:** A single dose of the test substance is administered by gavage. The starting dose is selected based on available information.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the observation period.
- **Endpoint:** The LD50 (the dose estimated to be lethal to 50% of the animals) is determined.

### Acute Dermal Toxicity (Based on OECD Guideline 402)

- **Animal Selection:** Healthy young adult animals (e.g., rats or rabbits) with intact skin are used.
- **Preparation:** The fur is clipped from the dorsal area of the trunk of the test animals 24 hours before the test.
- **Application:** The test substance is applied uniformly over a defined area of the clipped skin. The area is then covered with a porous gauze dressing.
- **Exposure:** The dressing remains in place for a 24-hour exposure period.
- **Observation:** After 24 hours, the dressing and any residual test substance are removed. The animals are observed for mortality and clinical signs of toxicity for 14 days.
- **Endpoint:** The dermal LD50 is determined.[\[5\]](#)

## Acute Inhalation Toxicity (Based on OECD Guideline 403)

- **Animal Selection:** Healthy young adult animals, typically rats, are used.
- **Exposure:** Animals are exposed to the test substance, in the form of a gas, vapor, or aerosol, in an inhalation chamber for a defined period (usually 4 hours).
- **Concentration:** Several groups of animals are exposed to different concentrations of the test substance.
- **Observation:** Animals are observed for mortality and signs of toxicity during and after exposure for a period of 14 days.
- **Endpoint:** The LC50 (the concentration in air estimated to be lethal to 50% of the animals) is determined.[\[6\]](#)

## Aquatic Toxicity - Acute Immobilisation Test (Based on OECD Guideline 202)

- **Test Organism:** *Daphnia magna* (water flea), less than 24 hours old, are used.
- **Exposure:** The daphnids are exposed to a range of concentrations of the test substance in water for 48 hours.
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Endpoint:** The EC50 (the concentration that causes immobilization in 50% of the daphnids) is calculated.[\[7\]](#)

## Synthesis of 4-(Methylsulfonyl)phenol

A common laboratory-scale synthesis involves the oxidation of 4-(methylthio)phenol.

- **Reaction Setup:** 4-(methylthio)phenol is dissolved in a mixture of ethanol and water at room temperature.
- **Oxidation:** An oxidizing agent, such as Oxone®, is added portion-wise to the solution.



- **Reaction Time:** The reaction mixture is stirred for an extended period (e.g., 18 hours).
- **Workup:** The reaction mixture is partitioned between an organic solvent (e.g., ethyl acetate) and water.
- **Purification:** The organic layer is washed, dried, and concentrated to yield **4-(methylsulfonyl)phenol**.

## Conclusion

**4-(Methylsulfonyl)phenol** is a chemical that requires careful handling due to its potential to cause skin, eye, and respiratory irritation. While acute oral toxicity data is available, a comprehensive toxicological profile is lacking. Therefore, a cautious approach, including the consistent use of appropriate engineering controls and personal protective equipment, is essential to ensure the safety of all laboratory personnel. Adherence to the handling, storage, and emergency procedures outlined in this guide will help to mitigate the risks associated with the use of this compound.

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